

Essential Safety and Handling Guidance for Aquateric®

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Aquateric**®, an alginate-based enteric coating system. The following procedural guidance is designed to ensure safe laboratory practices and proper disposal, fostering a secure research environment.

Aquateric® N100 is a naturally derived coating system composed of alginate, a substance extracted from brown seaweed.[1] While generally considered non-hazardous, proper handling is essential to minimize exposure and maintain a safe working environment. The recommendations below are based on best practices for handling fine powders in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling **Aquateric®** to ensure appropriate protective measures are in place. The following table summarizes the recommended PPE.



| PPE Category | Item | Specifications | Purpose |
|------------------------|--|--|--|
| Eye Protection | Safety Glasses | ANSI Z87.1 approved | Protects against airborne particles. |
| Safety Goggles | ANSI Z87.1 approved, with indirect venting | Recommended when there is a significant risk of dust generation. | |
| Hand Protection | Disposable Gloves | Nitrile or latex | Prevents direct skin contact. |
| Respiratory Protection | Dust Mask | N95 or higher | Recommended when handling large quantities or when ventilation is inadequate to minimize inhalation of fine particles. |
| Body Protection | Laboratory Coat | Standard | Protects clothing and skin from spills. |

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized workflow is critical for minimizing risk during the handling of **Aquateric**®.

- · Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a calibrated weighing scale, appropriate containers, and utensils are available.
 - Confirm that an eyewash station and safety shower are readily accessible.
- Donning PPE:



- Put on a laboratory coat and ensure it is fully buttoned.
- Wash hands thoroughly and dry them before putting on disposable gloves.
- Fit safety glasses or goggles securely.
- If required by your risk assessment, correctly fit an N95 dust mask.

Handling Aquateric®:

- Handle in a well-ventilated area. A fume hood or a ventilated enclosure is recommended, especially when working with large quantities.
- When weighing and transferring the powder, perform these actions carefully to minimize dust generation.
- Keep containers of Aquateric® sealed when not in use to prevent dust from becoming airborne.

· Post-Handling:

- Clean all equipment and the work surface thoroughly after use.
- Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the laboratory coat, and then eye protection.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Aquateric**® and contaminated materials is essential to prevent environmental contamination and maintain a safe laboratory.

- Unused Product: Dispose of unused **Aquateric**® in accordance with local, state, and federal regulations for non-hazardous waste. Do not dispose of it down the drain.
- Contaminated Materials: Dispose of contaminated items such as gloves, paper towels, and weighing papers in a sealed bag with the regular laboratory waste, unless local regulations

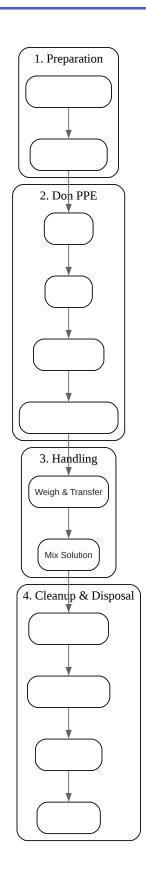


specify otherwise.

Spills: In the event of a spill, avoid creating dust. Moisten the spilled powder with a small
amount of water and then carefully wipe it up with absorbent paper. Dispose of the cleaning
materials in a sealed bag. For large spills, evacuate the area and follow your institution's
emergency procedures.

Experimental Workflow for Safe Handling





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Caption: Workflow for the safe handling of **Aquateric**® from preparation to disposal.



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